

Unraveling the Identity of CAS 93776-61-5: A Case of Mistaken Identity

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Compound of Interest

Compound Name: *Einecs 297-991-7*

Cat. No.: *B15181672*

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A comprehensive investigation into the chemical designated by CAS number 93776-61-5 reveals a significant challenge: a lack of publicly available data for a compound with this specific identifier. Extensive searches across chemical databases and scientific literature yield no definitive information on its structure, properties, or associated experimental protocols. This suggests that CAS 93776-61-5 may be an incorrect, outdated, or non-existent identifier.

Our research indicates a strong possibility of a typographical error in the provided CAS number, as searches frequently redirect to information pertaining to Potassium Sorbate (CAS 24634-61-5). Potassium sorbate is a widely used food preservative with extensive documentation. Given the similarity in the numerical sequence, it is plausible that the intended subject of inquiry was Potassium Sorbate.

Potassium sorbate is the potassium salt of sorbic acid.^{[1][2][3]} Its chemical formula is $C_6H_7KO_2$ and it is effective against molds and yeasts in a variety of food products such as cheese, wine, yogurt, and baked goods.^{[1][2][3][4]}

Due to the absence of verifiable information for CAS 93776-61-5, this guide will proceed by providing the requested in-depth technical information for the likely intended compound, Potassium Sorbate (CAS 24634-61-5), to best address the user's query.

Potassium Sorbate (CAS 24634-61-5): A Technical Overview

Potassium sorbate is a white crystalline powder that is the potassium salt of sorbic acid (2,4-hexadienoic acid).[3] It is widely utilized in the food and pharmaceutical industries as a preservative due to its antimicrobial properties.[1][3]

Chemical Structure and Properties

Below is a table summarizing the key chemical and physical properties of Potassium Sorbate.

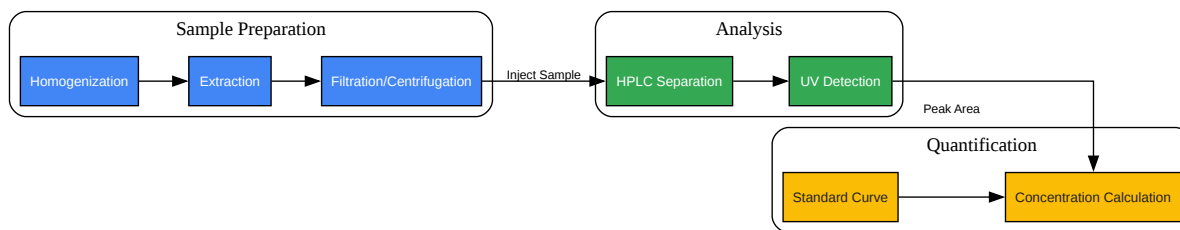
Property	Value	Reference
IUPAC Name	potassium (2E,4E)-hexa-2,4-dienoate	[1]
Molecular Formula	C ₆ H ₇ KO ₂	[1]
Molecular Weight	150.22 g/mol	[4]
Appearance	White crystalline powder	[3]
SMILES	<chem>C/C=C/C=C/C(=O)[O-].[K+]</chem>	[1]
InChI	InChI=1S/C6H8O2.K/c1-2-3-4-5-6(7)8;/h2-5H,1H3,(H,7,8);/q;+1/p-1/b3-2+,5-4+;	[1]
CAS Number	24634-61-5	[2][4][5]

Mechanism of Action

The antimicrobial activity of potassium sorbate is attributed to the undissociated sorbic acid molecule. The effectiveness of the preservative is therefore dependent on the pH of the medium, with higher efficacy observed in more acidic conditions. Sorbic acid inhibits the growth of microorganisms, particularly yeasts and molds, by disrupting their enzymatic activity and cell membranes.

Experimental Protocols

Due to the widespread use of potassium sorbate, numerous standardized methods exist for its analysis and quantification in various matrices. A general experimental workflow for the determination of potassium sorbate in a food sample is outlined below.



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Figure 1. A generalized workflow for the quantification of potassium sorbate in food samples using HPLC.

Methodology for High-Performance Liquid Chromatography (HPLC) Analysis:

A common method for the quantification of potassium sorbate is reverse-phase high-performance liquid chromatography (RP-HPLC) with UV detection.

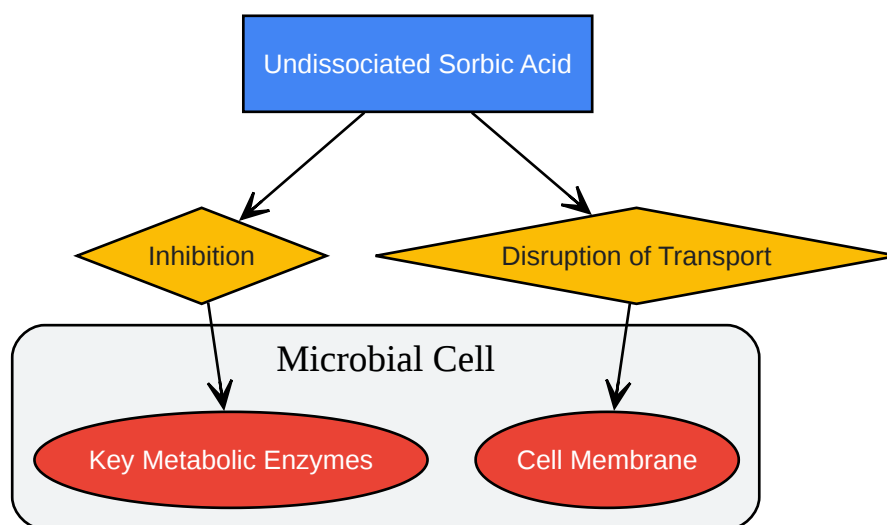
- **Sample Preparation:** A known weight of the homogenized food sample is extracted with a suitable solvent, often a mixture of water and an organic solvent like methanol or acetonitrile. The extraction may be facilitated by sonication or shaking. The resulting mixture is then filtered or centrifuged to remove particulate matter.
- **Chromatographic Conditions:**
 - **Column:** A C18 reverse-phase column is typically used.
 - **Mobile Phase:** An isocratic or gradient elution with a mixture of an aqueous buffer (e.g., phosphate buffer, pH adjusted) and an organic modifier (e.g., methanol or acetonitrile).
 - **Flow Rate:** A typical flow rate is around 1.0 mL/min.
 - **Detection:** UV detection is performed at a wavelength where sorbic acid has maximum absorbance, typically around 254 nm.

- **Quantification:** A standard curve is generated by injecting known concentrations of potassium sorbate standards. The concentration of potassium sorbate in the sample is then determined by comparing the peak area of the analyte in the sample chromatogram to the standard curve.

Signaling Pathways and Biological Effects

While primarily used for its antimicrobial properties, the biological effects of sorbic acid and its salts have been studied. The primary mode of action is not via a specific signaling pathway in the traditional sense of drug-receptor interactions. Instead, its effects are more general and related to the disruption of cellular processes in microorganisms.

The diagram below illustrates the proposed inhibitory mechanism of sorbic acid on microbial cells.



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Figure 2. Proposed mechanism of sorbic acid's antimicrobial action.

In conclusion, while the provided CAS number 93776-61-5 does not correspond to a known chemical entity in public databases, the available evidence strongly suggests a likely error, with Potassium Sorbate (CAS 24634-61-5) being the intended compound of interest. This guide has provided a detailed technical overview of Potassium Sorbate, including its chemical properties, a typical experimental protocol for its analysis, and an illustration of its mechanism of action.

Researchers and professionals are advised to verify CAS numbers to ensure the accuracy of their inquiries.

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